

# Essential Safety and Logistics for Handling ABT518

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of the Investigational Angiogenesis Inhibitor, **ABT-518**.

This document provides crucial safety protocols and operational guidance for the handling of **ABT-518**, a potent and selective inhibitor of matrix metalloproteinases (MMPs) and a thrombospondin-1 (TSP-1) mimetic.[1] Given its status as an investigational anti-cancer agent, all handling procedures should be conducted with the utmost caution, adhering to institutional and national safety regulations for hazardous drugs.

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent dermal, ocular, and inhalation exposure to **ABT-518**. The following table summarizes the required PPE for various handling activities.



| Activity                    | Required Personal Protective Equipment   |
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| Receiving and Unpacking     | - Single pair of chemotherapy-tested gloves-<br>Lab coat or gown   |
| Weighing and Reconstitution | - Double pair of chemotherapy-tested gloves-<br>Disposable gown, solid front, with back closure-<br>ANSI-approved safety glasses or goggles- Face<br>shield if there is a splash hazard- NIOSH-<br>approved respirator (N95 or higher) |
| In Vitro/In Vivo Dosing     | - Double pair of chemotherapy-tested gloves-<br>Disposable gown- Safety glasses or goggles   |
| Waste Disposal              | - Double pair of chemotherapy-tested gloves-<br>Disposable gown- Safety glasses or goggles   |
| Spill Cleanup               | - Double pair of chemotherapy-tested gloves-<br>Disposable, fluid-resistant gown- Safety glasses<br>or goggles- Face shield- NIOSH-approved<br>respirator  |

# Operational Plan: Step-by-Step Handling Procedures

- 1. Receiving and Storage:
- Upon receipt, inspect the shipping container for any signs of damage.
- Don a single pair of chemotherapy-tested gloves and a lab coat before opening the package.
- Verify the container label and integrity.
- Store ABT-518 in a designated, secure, and well-ventilated area, away from incompatible materials.
- 2. Preparation and Reconstitution:



- All manipulations involving solid or concentrated ABT-518 should be performed in a certified chemical fume hood or a Class II biological safety cabinet to minimize aerosol generation.
- Wear double gloves, a disposable gown, and eye protection.
- Carefully weigh the required amount of ABT-518.
- When reconstituting, slowly add the solvent to the powder to avoid aerosolization.
- 3. Experimental Use:
- Ensure all personnel involved are trained in the safe handling of potent compounds.
- Use Luer-Lok syringes and other closed systems where possible to prevent leakage.
- Clearly label all solutions containing ABT-518.
- Work on disposable, absorbent bench liners to contain any potential spills.

### **Disposal Plan**

All materials contaminated with **ABT-518** must be treated as hazardous waste.

- Sharps: Needles, syringes, and other contaminated sharps should be disposed of in a designated sharps container.
- Solid Waste: Contaminated gloves, gowns, bench liners, and other solid materials should be placed in a clearly labeled hazardous waste bag.
- Liquid Waste: Unused solutions containing ABT-518 should be collected in a designated, sealed hazardous waste container.
- Follow all institutional, local, and national regulations for the disposal of cytotoxic/cytostatic waste.

# **Experimental Workflow**



The following diagram outlines the general workflow for handling **ABT-518** in a laboratory setting.

# Preparation Don Appropriate PPE Prepare Chemical Fume Hood Weigh ABT-518 Reconstitute Compound Transfer to experiment Experimentation Perform In Vitro / In Vivo Dosing Record Observations Experiment complete Cleanup & Disposal Decontaminate Work Area Segregate Hazardous Waste Dispose of Waste per Protocol Doff PPE

Experimental Workflow for Handling ABT-518





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